

Essential Safety and Logistics for Handling 3-O-Methyl-D-glucose-13C

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Compound of Interest

Compound Name: 3-O-Methyl-D-glucose-13C

Cat. No.: B12399043

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For researchers, scientists, and drug development professionals, ensuring safe handling and proper disposal of chemical compounds is paramount. This guide provides essential safety and logistical information for **3-O-Methyl-D-glucose-13C**, a stable isotope-labeled compound.

While not classified as a hazardous substance, its toxicological properties have not been fully investigated, necessitating adherence to standard laboratory safety protocols.[\[1\]](#)

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial to minimize exposure. The following table summarizes the recommended PPE for handling **3-O-Methyl-D-glucose-13C**.

| PPE Category | Item | Specifications & Use |
|------------------------|----------------------------------|---|
| Hand Protection | Disposable Nitrile Gloves | Minimum requirement for incidental contact. For tasks with a higher risk of exposure, consider double-gloving. Change gloves immediately if contaminated. [1] [2] |
| Eye Protection | Safety Glasses with Side Shields | Minimum requirement for working with or around the material. [1] [3] Must adhere to ANSI Z87.1 standards. [1] |
| Face Protection | Face Shield | Recommended in addition to safety glasses when there is a significant risk of splashing, such as when preparing solutions. [1] [3] [4] |
| Body Protection | Laboratory Coat | A full-length lab coat is required to protect skin and clothing from potential splashes. [1] [3] |
| Foot Protection | Closed-Toe Shoes | Required to prevent injury from spills or dropped items. [1] |
| Respiratory Protection | Dust Mask or Respirator | Required when handling the solid form if dust is generated and adequate ventilation is not available. [1] [5] |

Operational Plan: Step-by-Step Handling Protocol

A systematic workflow is critical for minimizing risk and ensuring experimental integrity.

1. Pre-Handling Preparations:

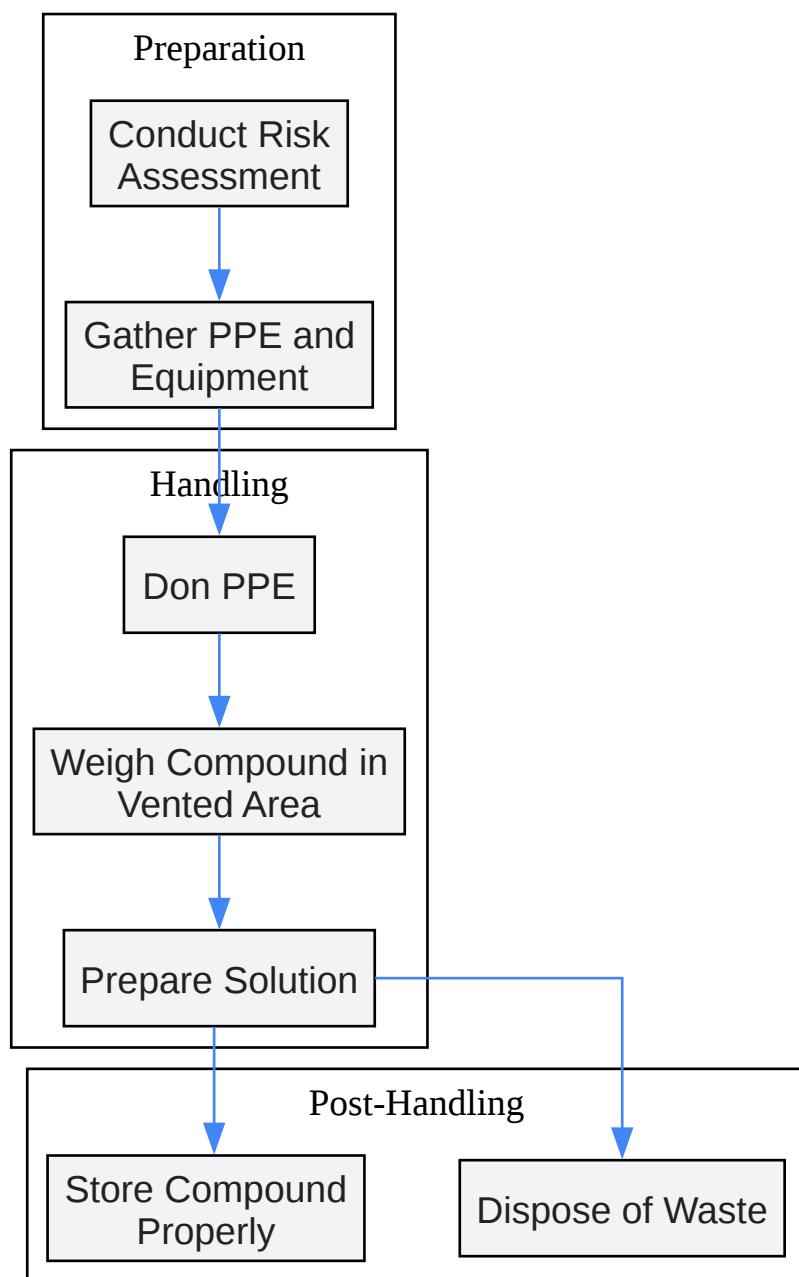
- Hazard Assessment: Before beginning work, conduct a thorough risk assessment for the entire experimental procedure.
- Gather Materials: Ensure all necessary PPE, handling equipment (e.g., spatulas, weigh boats), and labeled waste containers are readily accessible.[\[1\]](#)

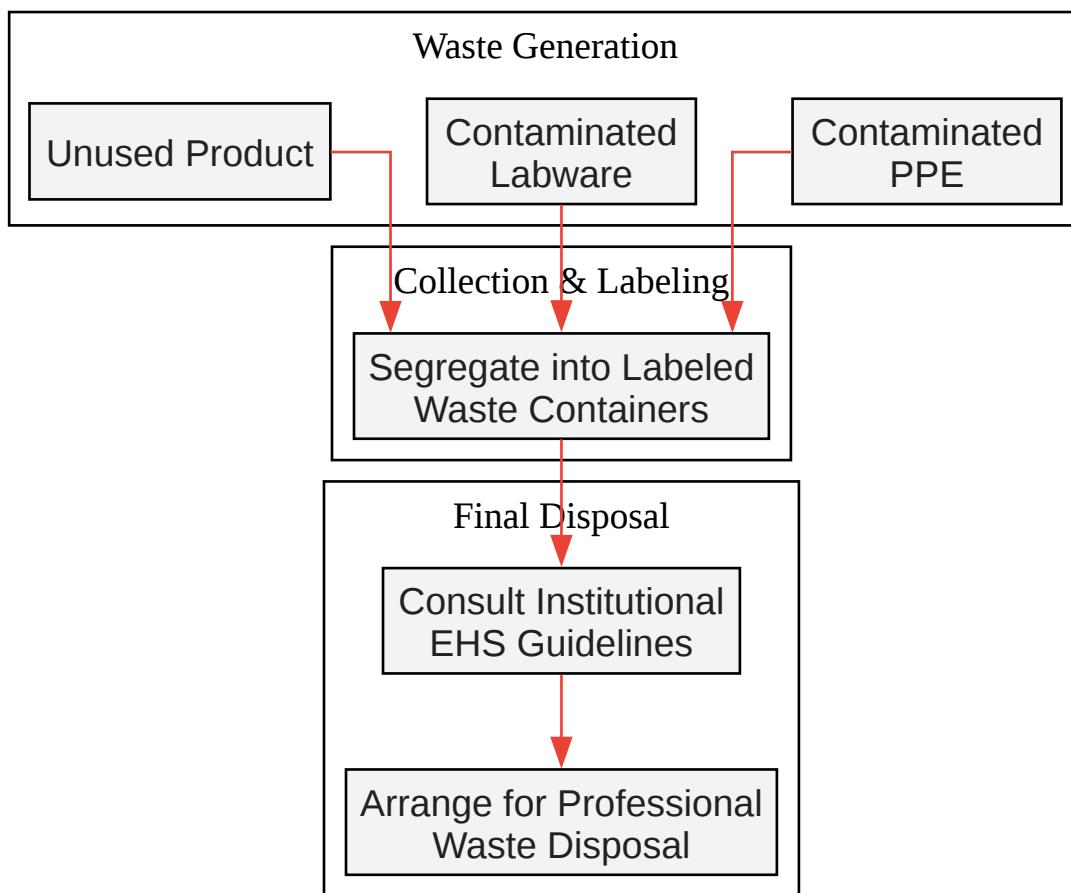
2. Handling the Solid Compound:

- Don PPE: Put on all required personal protective equipment as outlined in the table above.
- Weighing: Carefully weigh the desired amount of **3-O-Methyl-D-glucose-13C** in a well-ventilated area or under a chemical fume hood to minimize potential dust inhalation.[\[6\]](#)
Handle the powder gently to avoid creating dust.[\[1\]](#)[\[6\]](#)

3. Solution Preparation:

- Dissolving: When preparing solutions, slowly add the solvent to the weighed compound to prevent splashing.[\[6\]](#)
- Storage: Store the compound in a tightly sealed container at room temperature, protected from light and moisture.[\[4\]](#)[\[6\]](#)





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